

# An In-Depth Technical Guide to Amyl Methyl Disulfide

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Amyl methyl disulfide

CAS No.: 72437-68-4

Cat. No.: B1595109

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## Introduction

**Amyl methyl disulfide**, also known as methyl pentyl disulfide, is an organosulfur compound that plays a significant role in the fields of flavor chemistry and natural products. Characterized by a distinctive sulfurous, onion-like aroma, it is a key volatile component in various foods, most notably in species of the *Allium* genus, such as onions and chives.[1][2] Its unique sensory properties have led to its application as a flavoring agent in the food industry.[3] For researchers and drug development professionals, understanding the physicochemical properties, synthesis, and analytical determination of this compound is crucial for leveraging its potential, whether for developing new flavor profiles or investigating the biological activities of naturally occurring organosulfur compounds. This guide provides a comprehensive technical overview of **amyl methyl disulfide**, from its fundamental chemical identity to detailed analytical protocols.

## Part 1: Chemical Identity and Properties

A precise understanding of a compound's identity is the foundation of all scientific investigation. **Amyl methyl disulfide** is an unsymmetrical disulfide, meaning it consists of two different alkyl groups (amyl and methyl) linked by a disulfide (-S-S-) bond.

## Identifiers and Synonyms

The compound is recognized by several names and registry numbers across various chemical databases, which can be a source of confusion. The primary identifier is its CAS (Chemical Abstracts Service) number, which is unique to this specific chemical substance.

Table 1: Core Identifiers for **Amyl Methyl Disulfide**

Identifier	Value	Source
Primary Name	<b>Amyl methyl disulfide</b>	-
CAS Number	72437-68-4	[1][3][4]
Molecular Formula	C6H14S2	[1][3][4]
Molecular Weight	150.31 g/mol	[1][3][5]
IUPAC Name	1-(Methyldisulfanyl)pentane	[1][4]

| FEMA Number | 4025 [[1][3][6] |

A comprehensive list of synonyms is essential for exhaustive literature and database searches.

Common Synonyms:[1][2][3][4][5][7]

- Methyl pentyl disulfide
- Disulfide, methyl pentyl
- Pentyl methyl disulfide
- 1-(Methyldisulfanyl)pentane
- 2,3-Dithiaoctane
- Methyl n-amyl disulfide
- Methyl n-pentyl disulphide

## Physicochemical Properties

The physical and chemical properties of **amyl methyl disulfide** dictate its behavior in various matrices, its volatility, and the appropriate methods for its handling and analysis.

Table 2: Physicochemical Data for **Amyl Methyl disulfide**

Property	Value	Source
Appearance	Pale yellow clear liquid (estimated)	[3]
Odor Profile	Sulfurous, onion-like	[2]
Boiling Point	198-202 °C at 760 mmHg	[3]
Specific Gravity	0.943 - 0.953 @ 20°C	[3]
Refractive Index	1.485 - 1.495 @ 20°C	[3]
Flash Point	67.78 °C (154.00 °F)	[3]
Water Solubility	39.94 mg/L @ 25 °C (estimated)	[3]

| LogP (o/w) | 3.09 - 3.4 (estimated) |[2] |

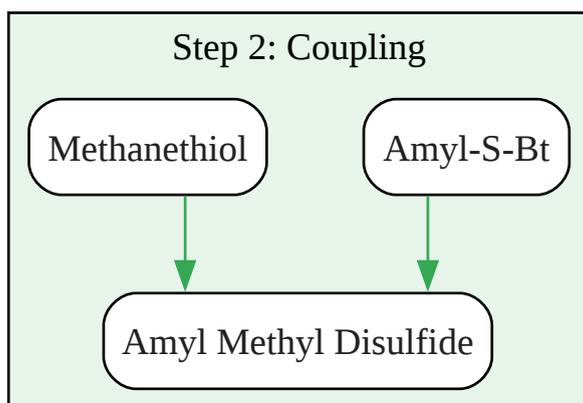
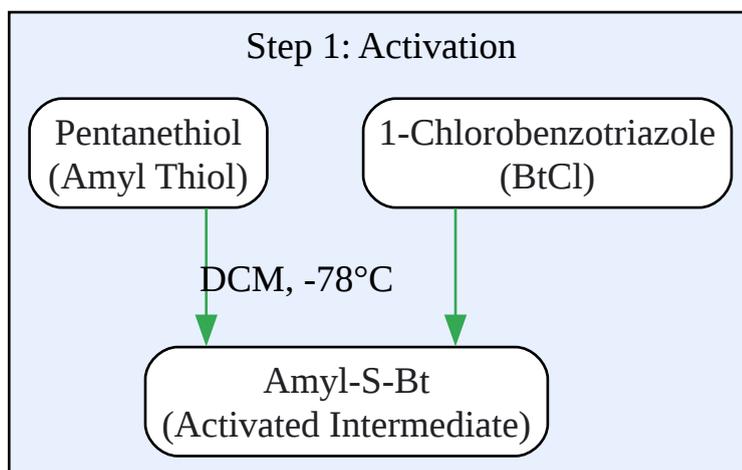
The high LogP value indicates significant lipophilicity, suggesting low solubility in water but good solubility in organic solvents, which is a critical consideration for extraction and purification protocols.[2][3]

## Part 2: Synthesis, Occurrence, and Applications

### Synthesis of Unsymmetrical Disulfides

The synthesis of unsymmetrical disulfides like **amyl methyl disulfide** can be challenging due to the propensity for symmetrical disulfide formation (dimethyl disulfide and diamyl disulfide). Modern organic synthesis offers several routes to favor the formation of the desired unsymmetrical product. One effective one-pot method avoids harsh oxidizing agents by first reacting one thiol with an activating agent, followed by the introduction of the second thiol.[8]

A representative synthetic approach involves the reaction of a thiol with 1-chlorobenzotriazole (BtCl) to form a stable, electrophilic benzotriazolated thiol intermediate (RSBt).[8] This intermediate can then react cleanly with a second, different thiol to yield the unsymmetrical disulfide.[8]



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)